p-Chlorophenyl dichlorophosphate CAS number 772-79-2

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Compound of Interest

Compound Name:	*p-Chlorophenyl dichlorophosphate*
CAS No.:	*772-79-2*
Cat. No.:	*B106902*

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An In-depth Technical Guide to **p-Chlorophenyl Dichlorophosphate** (CAS 772-79-2)

This guide provides a comprehensive technical overview of **p-chlorophenyl dichlorophosphate**, a pivotal phosphorylating agent in modern synthetic chemistry. Tailored for researchers, scientists, and professionals in drug development, this document moves beyond simple data recitation to offer field-proven insights, explain the causality behind experimental choices, and provide validated, step-by-step protocols for its synthesis, application, and analysis.

Strategic Overview: The Role and Significance

p-Chlorophenyl dichlorophosphate, also known as 4-chlorophenyl phosphorodichloridate, is a highly reactive organophosphorus compound. Its utility stems from the presence of two labile chlorine atoms and a p-chlorophenoxy group attached to a central phosphorus(V) atom. This configuration makes it an exceptionally effective electrophile for introducing a phosphate monoester moiety onto nucleophiles, particularly alcohols.

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In the landscape of drug discovery and agrochemical synthesis, the installation of a phosphate group can dramatically alter a molecule's properties, improving solubility, creating a prodrug for targeted release, or mimicking natural biological phosphates to interact with enzymes.[1][2] The p-chlorophenyl group itself is a ubiquitous fragment in medicinal chemistry, often favored for its ease of synthesis, hydrophobicity, and ability to block metabolic pathways, a phenomenon sometimes referred to as the "para bias".[3][4]

Physicochemical and Spectroscopic Profile

A thorough understanding of a reagent's physical properties is fundamental to its effective and safe use in the laboratory. The key properties of **p-chlorophenyl dichlorophosphate** are summarized below.

Property	Value	Source(s)
CAS Number	772-79-2	[5]
Molecular Formula	$C_6H_4Cl_3O_2P$	[5]
Molecular Weight	245.43 g/mol	[5]
Appearance	Clear, colorless to light yellow liquid	[6][7]
Density	1.508 g/mL at 25 °C	[7][8]
Boiling Point	142 °C at 11 mmHg; 96-104 °C at 1.15 Torr	[5][8]
Refractive Index (n^{20}/D)	1.539	[7][8]
Water Solubility	Reacts violently	[6][8]
XLogP3-AA	3.4	[5]

Spectroscopic data is critical for quality control and reaction monitoring. Spectral information is available through various databases, including FTIR, Raman, and Mass Spectrum data from sources like PubChem and the NIST WebBook.[5]

Synthesis Pathway and Protocol

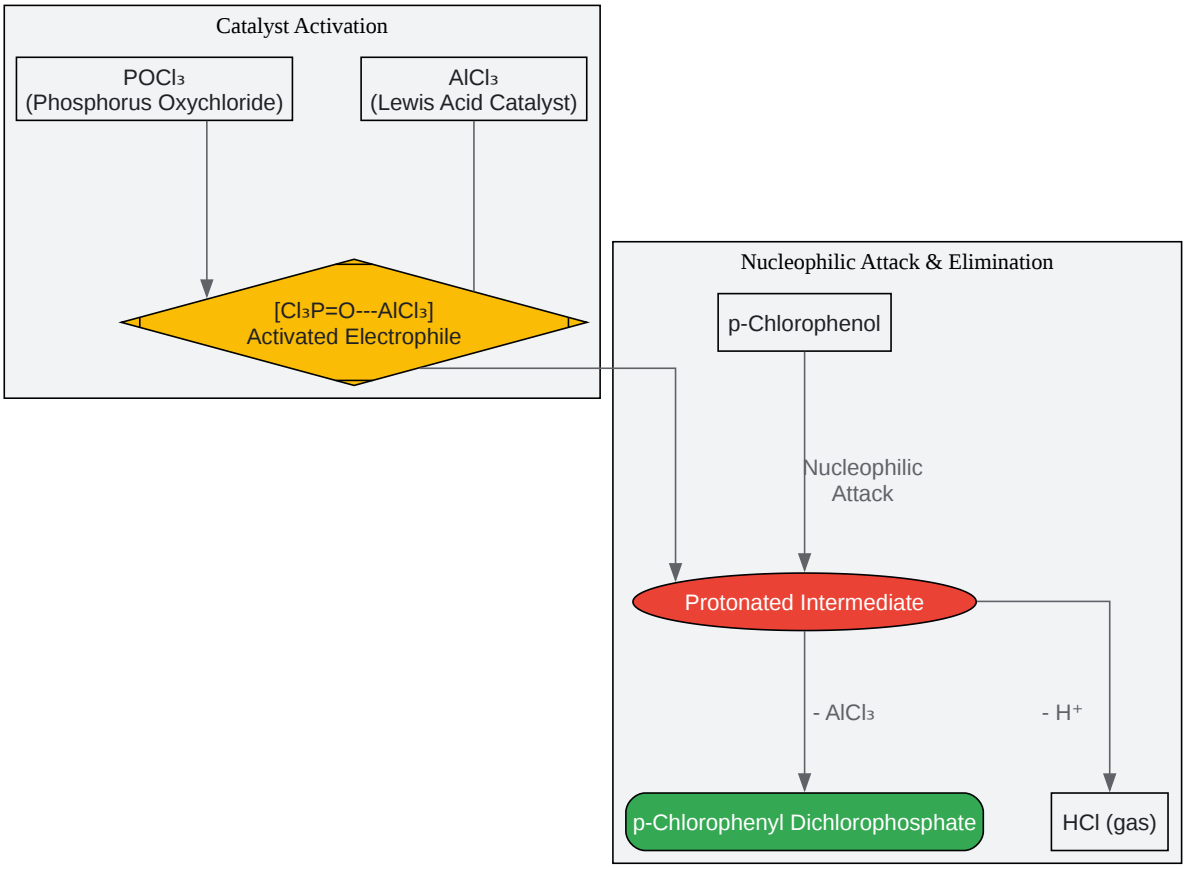
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The most common and industrially relevant synthesis of aryl phosphorodichloridates involves the catalyzed reaction of a phenol with phosphorus oxychloride ($POCl_3$).[9] The use of a Lewis acid catalyst like aluminum chloride ($AlCl_3$) is crucial as it accelerates the reaction, allowing it to proceed at significantly lower temperatures (e.g., 105 °C) compared to the uncatalyzed reaction which requires temperatures above 200 °C.[9]

Reaction Mechanism: Lewis Acid Catalysis

The mechanism involves the coordination of the Lewis acid ($AlCl_3$) to the oxygen of phosphorus oxychloride. This coordination enhances the electrophilicity of the phosphorus atom, making it more susceptible to nucleophilic attack by the hydroxyl group of p-chlorophenol. The subsequent elimination of HCl gas drives the reaction to completion.

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Caption: Synthesis mechanism of **p-chlorophenyl dichlorophosphate**.

Step-by-Step Synthesis Protocol

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This protocol is based on the general procedure described in US Patent 3,153081A.[9] Extreme caution is required due to the evolution of HCl gas and the moisture-sensitive nature of the reactants and product. All operations must be conducted in a well-ventilated fume hood under an inert atmosphere (e.g., nitrogen or argon).

- Apparatus Setup: Assemble a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a reflux condenser topped with a gas outlet (bubbler), a dropping funnel, and a thermometer. Ensure the system is under a positive pressure of inert gas.
- Reagent Charging: To the flask, add phosphorus oxychloride ($POCl_3$, ~2 molar equivalents). While stirring, add anhydrous aluminum chloride ($AlCl_3$, ~0.01 molar equivalents).
- Heating: Heat the mixture to 90-95 °C using an oil bath.
- Substrate Addition: Add p-chlorophenol (1 molar equivalent) to the dropping funnel. Add the molten p-chlorophenol dropwise to the stirred $POCl_3$/$AlCl_3$ mixture over 25-30 minutes. An exothermic reaction will occur, and the temperature should be allowed to rise to, and be maintained at, approximately 105 °C. Vigorous evolution of HCl gas will be observed.
- Reaction Monitoring: The reaction is complete when HCl evolution ceases. This can be monitored by titrating the off-gas absorbed in water with a standard NaOH solution. Typically, the reaction is complete within 1-2 hours.[9]
- Workup and Purification:
  - Cool the reaction mixture to room temperature.
  - Remove the excess phosphorus oxychloride under reduced pressure (vacuum distillation).
  - The crude **p-chlorophenyl dichlorophosphate** residue is then purified by fractional distillation under high vacuum (e.g., 142 °C at 11 mmHg).[8] Collect the fraction corresponding to the pure product.

Core Application: Phosphorylation of Alcohols

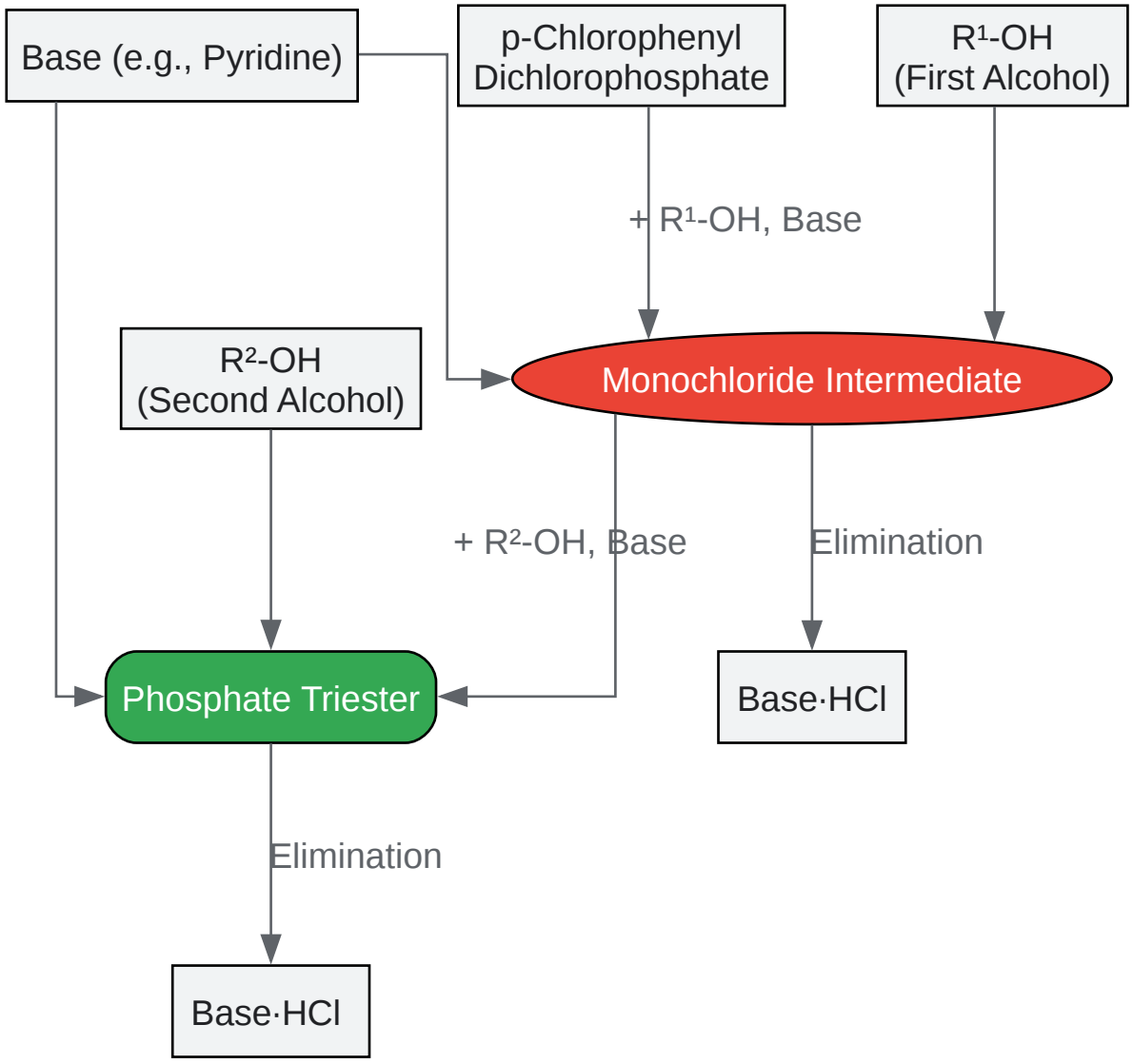
The primary utility of **p-chlorophenyl dichlorophosphate** is as a potent phosphorylating agent. It reacts with nucleophiles, such as alcohols, in the presence of a non-nucleophilic base

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(e.g., pyridine, triethylamine) to form phosphate triesters. The two chloride atoms can be displaced sequentially.

General Reaction Mechanism

The alcohol's oxygen atom acts as a nucleophile, attacking the highly electrophilic phosphorus center. A base is required to neutralize the HCl generated in situ. The first substitution is rapid, yielding a phosphomonochloridate intermediate, which can then react with a second alcohol.



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